

# Safe handling and storage procedures for 2-(2-Chlorophenoxy)Ethylamine

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## Compound of Interest

Compound Name: 2-(2-Chlorophenoxy)Ethylamine

Cat. No.: B1302048

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## Application Notes and Protocols for 2-(2-Chlorophenoxy)Ethylamine

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the safe handling and storage of **2-(2-Chlorophenoxy)Ethylamine** (CAS No. 26378-53-0). Adherence to these protocols is crucial to minimize risks and ensure a safe laboratory environment.

## Hazard Identification and Classification

**2-(2-Chlorophenoxy)Ethylamine** is classified as a hazardous chemical that can cause severe skin burns and eye damage.<sup>[1][2][3]</sup> It is essential to handle this compound with appropriate personal protective equipment and engineering controls.

## Physicochemical and Toxicological Data

The following tables summarize the available quantitative data for **2-(2-Chlorophenoxy)Ethylamine**.

Table 1: Physical and Chemical Properties

| Property          | Value                    | Source              |
|-------------------|--------------------------|---------------------|
| Molecular Formula | C8H10CINO                | <a href="#">[3]</a> |
| CAS Number        | 26378-53-0               | <a href="#">[3]</a> |
| Appearance        | No information available | <a href="#">[3]</a> |
| Melting Point     | 39-40 °C                 | <a href="#">[2]</a> |
| Boiling Point     | 115-117 °C (at 5 torr)   | <a href="#">[2]</a> |

Table 2: Toxicological Data

| Test                      | Result            | Source                                  |
|---------------------------|-------------------|---|
| Acute Oral Toxicity       | No data available | <a href="#">[1]</a> <a href="#">[2]</a> |
| Acute Dermal Toxicity     | No data available | <a href="#">[1]</a> <a href="#">[2]</a> |
| Acute Inhalation Toxicity | No data available | <a href="#">[1]</a> <a href="#">[2]</a> |

Note: A comprehensive toxicological profile for this compound is not currently available. All handling should proceed with the assumption that the substance is highly toxic.

## Experimental Protocols

### Personal Protective Equipment (PPE)

Before handling **2-(2-Chlorophenoxy)Ethylamine**, the following PPE is mandatory:

- Eye and Face Protection: Wear tightly fitting safety goggles or a full-face shield.[\[1\]](#)[\[2\]](#)
- Skin Protection:
  - Gloves: Wear chemical-resistant gloves (e.g., nitrile rubber).[\[2\]](#)
  - Clothing: A lab coat or chemical-resistant apron must be worn.[\[1\]](#)[\[2\]](#) For larger quantities, impervious clothing is recommended.

- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood.[1][2] If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.



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Caption: Required Personal Protective Equipment Workflow.

## Handling Procedures

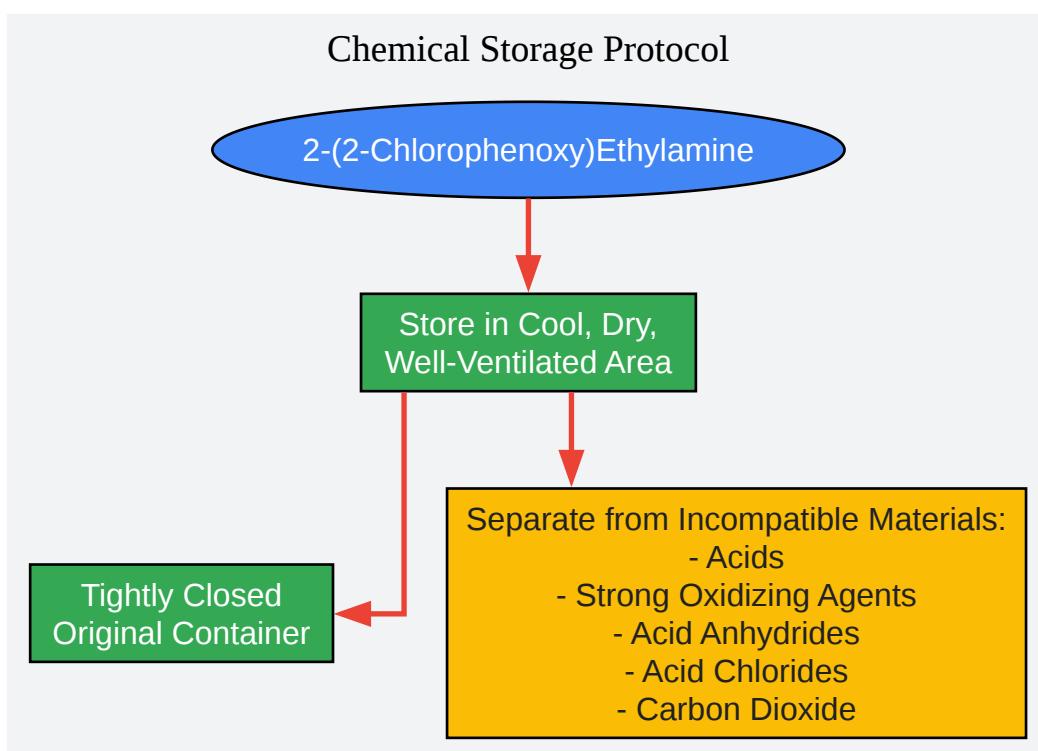
- Engineering Controls: All work with **2-(2-Chlorophenoxy)Ethylamine** should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[1][2] Eyewash stations and safety showers must be readily accessible.[1]
- General Handling:
  - Avoid contact with skin, eyes, and clothing.[1]
  - Do not breathe dust, fumes, gas, mist, vapors, or spray.[1]
  - Wash hands thoroughly after handling.[1]
  - Use only non-sparking tools to prevent ignition sources.[2]

## Storage Procedures

- Container: Store in a tightly closed, original container.[1][2]
- Location: Keep in a cool, dry, and well-ventilated area.[1][2]
- Incompatible Materials: Store separately from the following incompatible materials:

- Acids[1]
- Strong oxidizing agents[1]
- Acid anhydrides[1]
- Acid chlorides[1]
- Carbon dioxide[1]

- Atmosphere: For long-term storage, consider storing under an inert atmosphere.[3]



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Caption: Safe Storage Logical Relationships.

## Emergency Procedures

## First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][2]
- Skin Contact: Immediately remove all contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek immediate medical attention.[1][2]
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[1][2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][2]

## Spill and Leak Procedures

- Small Spills:
  - Evacuate the area.
  - Wear appropriate PPE as described in section 3.1.
  - Absorb the spill with an inert, non-combustible material (e.g., vermiculite, sand, or earth).
  - Collect the absorbed material into a suitable, labeled container for disposal.
- Large Spills:
  - Evacuate the immediate area and alert others.
  - Contact your institution's emergency response team.
  - Prevent the spill from entering drains or waterways.[2]

## Disposal Considerations

Dispose of **2-(2-Chlorophenoxy)Ethylamine** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not dispose of it down the drain.

## Stability and Reactivity

- Reactivity: No specific reactivity data is available.
- Chemical Stability: Stable under recommended storage conditions.[[4](#)]
- Hazardous Decomposition Products: Under fire conditions, this compound may decompose to produce nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), and carbon dioxide (CO<sub>2</sub>).[[1](#)]
- Incompatible Materials: Avoid contact with acids, strong oxidizing agents, acid anhydrides, acid chlorides, and carbon dioxide.[[1](#)]

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## References

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